

Spectroscopic and Bioactivity Profile of Pterolactone A: A Technical Guide

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Compound of Interest

Compound Name: *Pterolactone A*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pterolactone A**, a sesquiterpenoid lactone isolated from *Pteris cretica*. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data

The structural elucidation of **Pterolactone A** was accomplished through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS). The detailed data are summarized in the tables below. It is noteworthy that a compound with the same molecular formula, named Creticolactone A, was isolated from *Pteris cretica*, and its spectroscopic data are presented here.^[1] It is highly probable that **Pterolactone A** and Creticolactone A are identical or stereoisomers.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry confirmed the molecular formula of **Pterolactone A** as $C_{15}H_{16}O_4$.

Ion	Calculated Mass (m/z)	Found Mass (m/z)
[M+H] ⁺	261.1127	261.1127

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR spectra were recorded in methanol-d₄. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

Table 1: ¹H NMR Spectroscopic Data for **Pterolactone A** (Creticolactone A) in Methanol-d₄ (600 MHz)[1][2]

Position	δH (ppm)	Multiplicity	J (Hz)
3	4.80	s	
4	7.80	s	
10	2.49	s	
11	1.25	s	
12	1.10	s	
13	3.06	m	
14a	4.55	m	
14b	4.49	m	

Table 2: ¹³C NMR Spectroscopic Data for **Pterolactone A** (Creticolactone A) in Methanol-d₄ (150 MHz)[1][2]

Position	δC (ppm)
1	171.2
2	41.8
3	77.1
4	132.4
5	136.2
6	140.2
7	134.5
8	150.8
9	131.2
10	20.0
11	22.6
12	20.3
13	27.0
14	67.9
15	175.8

Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Pterolactone A** from *Pteris cretica*.^[1]

Extraction and Isolation

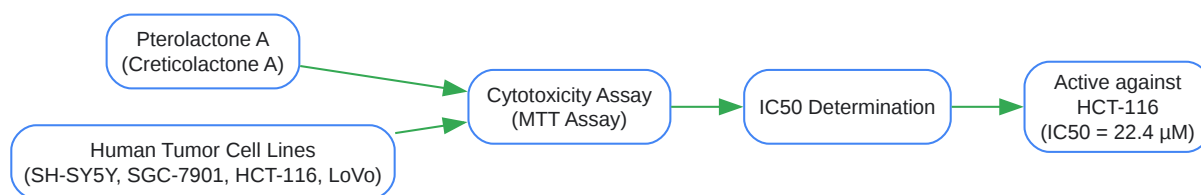
The aerial parts of *Pteris cretica* were extracted with 70% aqueous ethanol. The resulting extract was concentrated and then partitioned successively with petroleum ether, dichloromethane, ethyl acetate, and n-butanol. The ethyl acetate fraction was subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative HPLC to yield pure **Pterolactone A**.^[1]

Spectroscopic Analysis

- NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a Bruker AVANCE-600 spectrometer. Chemical shifts were referenced to the solvent signals (CD_3OD : δH 3.31, δC 49.0).
- Mass Spectrometry: High-resolution ESI-MS data were obtained on an Agilent 6210 TOF mass spectrometer.

Bioactivity and Signaling Pathway

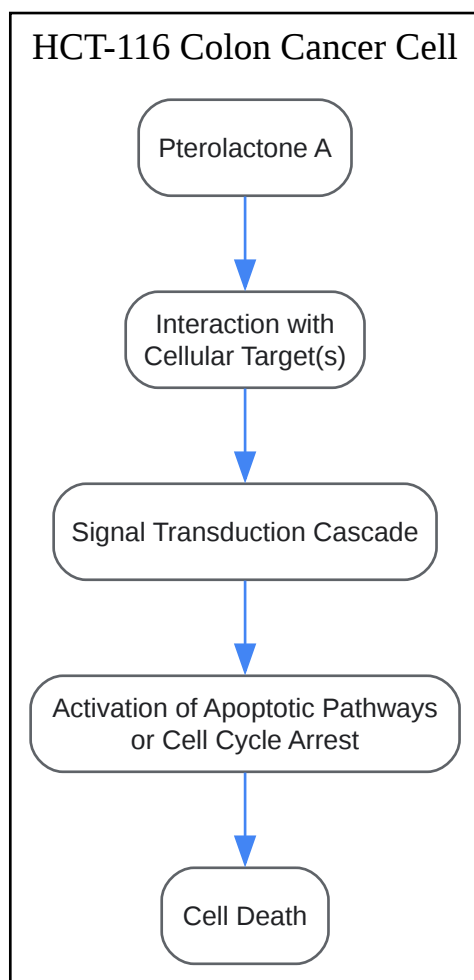
Pterolactone A (reported as Creticolactone A) has been evaluated for its cytotoxic activities against a panel of human tumor cell lines.[1] The compound exhibited notable activity against the HCT-116 human colon cancer cell line.[1] The workflow for the bioactivity screening is depicted below.



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Caption: Bioactivity screening workflow for **Pterolactone A**.

The cytotoxic effect of **Pterolactone A** on cancer cells suggests a potential mechanism of action involving the induction of apoptosis or cell cycle arrest. The logical relationship for this proposed mechanism is outlined in the following diagram.



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Caption: Proposed mechanism of cytotoxic action for **Pterolactone A**.

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References

- 1. Four New Pterosins from Pteris cretica and Their Cytotoxic Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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